

# Cyclohexyl Nitrate: A Technical Overview

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## Compound of Interest

Compound Name: *Cyclohexyl nitrate*

Cat. No.: *B1605402*

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CAS Number: 2108-66-9[1][2][3]

This technical guide provides an in-depth overview of **cyclohexyl nitrate**, a compound of interest for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, details experimental protocols for its synthesis, and discusses its potential mechanism of action based on the broader class of organic nitrates.

## Chemical and Physical Properties

**Cyclohexyl nitrate** is an organic compound with the chemical formula  $C_6H_{11}NO_3$ .[1][2] It is the ester of cyclohexanol and nitric acid.[4] The following table summarizes its key quantitative properties.

Property	Value	Source
CAS Number	2108-66-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	145.1564 g/mol	<a href="#">[5]</a>
Density	1.12 g/cm <sup>3</sup>	<a href="#">[5]</a>
Boiling Point	192.3°C at 760 mmHg	<a href="#">[5]</a>
Flash Point	81.5°C	<a href="#">[5]</a>
Refractive Index	1.464	<a href="#">[5]</a>
Vapor Pressure	0.684 mmHg at 25°C	<a href="#">[5]</a>
EINECS Number	218-293-0	<a href="#">[5]</a> <a href="#">[3]</a>

## Experimental Protocols

### Synthesis of Cyclohexyl Nitrate via Nitration of Cyclohexanol

A common method for the synthesis of **cyclohexyl nitrate** involves the nitration of cyclohexanol using a mixture of nitric acid and acetic anhydride.[\[6\]](#)

Materials:

- Cyclohexanol
- Nitric acid
- Acetic anhydride
- Water
- Sodium hydroxide or sodium carbonate solution

Procedure:[\[6\]](#)

- Prepare a nitrating mixture of nitric acid and acetic anhydride, typically at a 1:1 molar ratio.
- For every 1 weight part of cyclohexanol, use 1.80-1.84 weight parts of the nitrating mixture.
- Maintain the reaction temperature at 18-20°C and hold for 60 minutes.
- Following the reaction, dilute the mixture with 0.48-0.55 weight parts of water per 1 weight part of the reaction mass.
- Separate the organic layer containing the **cyclohexyl nitrate**.
- Wash the organic layer with water and then with a soda solution to neutralize any remaining acid.

## Synthesis from Cyclohexyl Nitrite

An alternative synthesis route involves the reaction of cyclohexyl nitrite with gaseous dinitrogen pentoxide.<sup>[7]</sup>

Materials:

- Cyclohexyl nitrite
- Gaseous dinitrogen pentoxide
- Carbon tetrachloride (solvent)

Procedure:<sup>[7]</sup>

- Dissolve cyclohexyl nitrite in carbon tetrachloride.
- Introduce the solution into a reaction column.
- Simultaneously, feed gaseous dinitrogen pentoxide into the reaction column.
- The reaction of cyclohexyl nitrite with dinitrogen pentoxide yields **cyclohexyl nitrate**.

## Potential Mechanism of Action

While specific signaling pathways for **cyclohexyl nitrate** are not extensively detailed in the available literature, its mechanism of action is likely similar to that of other organic nitrates. These compounds act as vasodilators by releasing nitric oxide (NO).<sup>[8][9]</sup> The released NO then activates guanylate cyclase, which in turn increases the levels of cyclic guanosine monophosphate (cGMP) in smooth muscle cells.<sup>[9]</sup> This increase in cGMP leads to the relaxation of the smooth muscle, resulting in vasodilation.<sup>[9]</sup> This vasodilation of veins reduces the preload on the heart, while dilation of arteries reduces the afterload, both of which decrease myocardial oxygen demand.<sup>[8]</sup>

A related compound, 1-nitrosocyclohexyl acetate (NCA), is a long-acting nitroxyl (HNO) donor that also exhibits vasorelaxant properties.<sup>[10]</sup> This suggests that compounds with a cyclohexyl backbone can have significant effects on the cardiovascular system.

## Visualizations

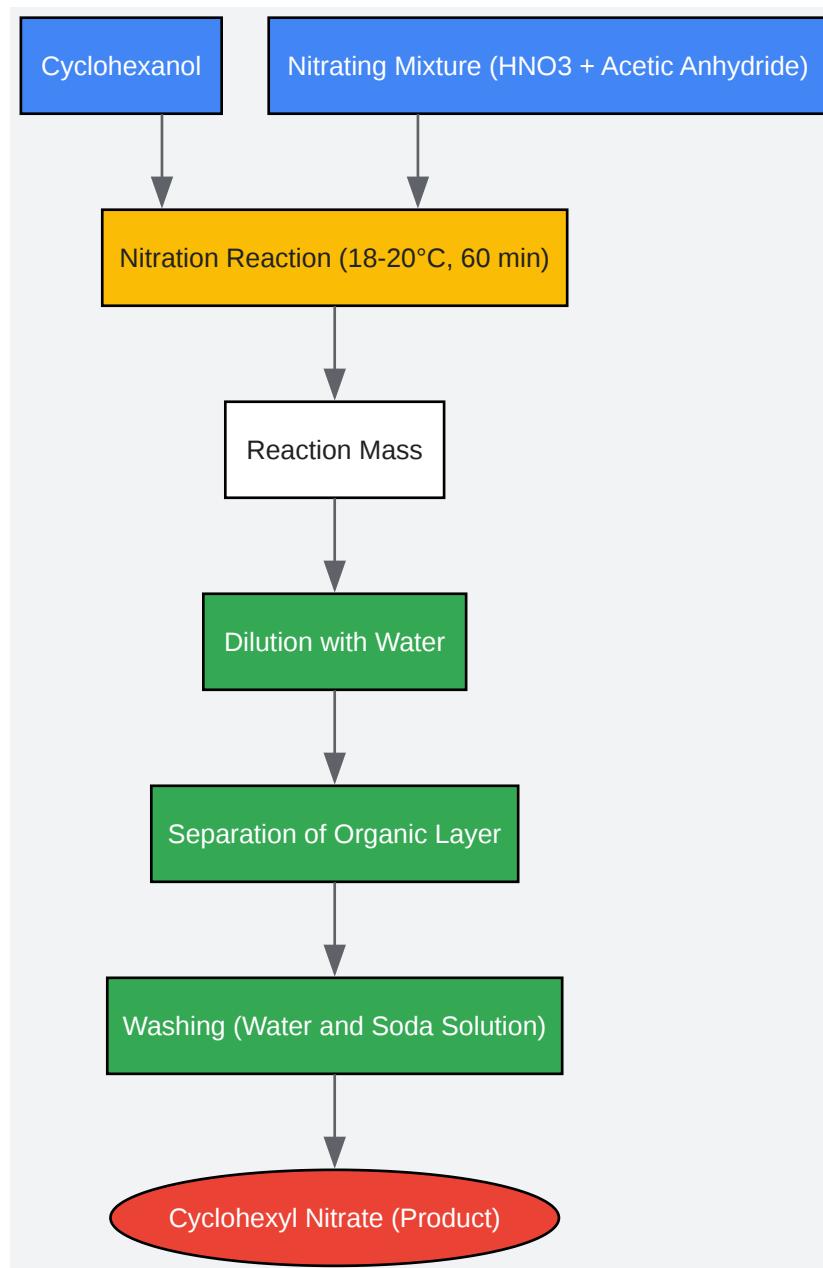
### General Mechanism of Action for Organic Nitrates



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Caption: General signaling pathway for organic nitrates.

## Synthesis Workflow for Cyclohexyl Nitrate



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Caption: Workflow for the synthesis of **cyclohexyl nitrate**.

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